

Physicochemical properties of 5-Nitro-1,10-phenanthroline

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Compound of Interest

Compound Name: 5-Nitro-1,10-phenanthroline

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An In-depth Technical Guide to the Physicochemical Properties of **5-Nitro-1,10-phenanthroline**

Introduction

5-Nitro-1,10-phenanthroline is a heterocyclic organic compound derived from 1,10-phenanthroline.^{[1][2]} As a substituted phenanthroline, it belongs to a class of compounds widely utilized as ligands in coordination chemistry due to their ability to form stable complexes with a variety of metal ions.^{[1][3][4]} The introduction of a nitro group at the 5-position modifies the electronic properties of the phenanthroline ring system, influencing its coordination behavior and reactivity. This compound, also known as Nitroferroin, serves as a crucial precursor in the synthesis of other functionalized phenanthrolines, such as 5-amino-1,10-phenanthroline.^{[3][5]} Its iron complexes are notably used as redox indicators.^{[3][5]} Furthermore, **5-Nitro-1,10-phenanthroline** and its derivatives have been investigated for their potential biological activities, including cytotoxicity against cancer cells and antibacterial properties.^{[3][6]} This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols, and key applications for researchers in chemistry and drug development.

Core Physicochemical Properties

The fundamental physicochemical data for **5-Nitro-1,10-phenanthroline** are summarized below, providing a quantitative basis for its application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₇ N ₃ O ₂	[2][3][7]
Molecular Weight	225.20 g/mol	[2][7]
CAS Number	4199-88-6	[2][3][7]
Appearance	Light yellow to yellow-orange crystalline powder/solid.[2][3][7][8]	[2][3][7]
Melting Point	202-204 °C.[3][5][7] Crystallization from water yields a melting point of 202°C, while from ethyl acetate it is 203°C.[3]	[3][5][7]
Boiling Point	366.71°C (rough estimate).[3]	[3]
pKa	pK ₁ : 3.232 (at 25°C).[3] The pKa value varies with the solvent composition, ranging from 3.20 to 1.95 in different ethanol/water ratios.[3]	[3]
Water Solubility	Insoluble.[3]	[3]
Solubility in Solvents	Soluble in ethanol (50 mg/mL), methanol (50 mg/mL), DMSO (11 mg/mL), benzene, and alcohol.[3][6][7]	[3][6][7]
Storage Temperature	Room Temperature, sealed in a dry environment.[3]	[3]

Spectral Data

Spectral analysis is critical for the identification and characterization of **5-Nitro-1,10-phenanthroline**.

Spectral Method	Data Summary	Reference(s)
^1H NMR	Spectra are available and confirm the aromatic proton signals characteristic of the substituted phenanthroline structure. [2] [8] [9]	[2] [8] [9]
^{13}C NMR	Spectra have been recorded and are available for structural confirmation. [2]	[2]
Mass Spectrometry	GC-MS data show a top peak at m/z 179 and a second-highest peak at m/z 225, corresponding to the molecular ion. [2]	[2]
UV-Vis Spectra	UV-Visible spectra are available for this compound. [2] Coordination with metal ions, such as iron, leads to strong absorption in the visible region. [10]	[2] [10]
IR Spectra	FTIR spectra have been recorded, typically showing characteristic peaks for aromatic C-H, C=N, and N-O stretching vibrations. [2] [8]	[2] [8]

Experimental Protocols

Detailed methodologies are essential for the synthesis, purification, and analysis of **5-Nitro-1,10-phenanthroline**.

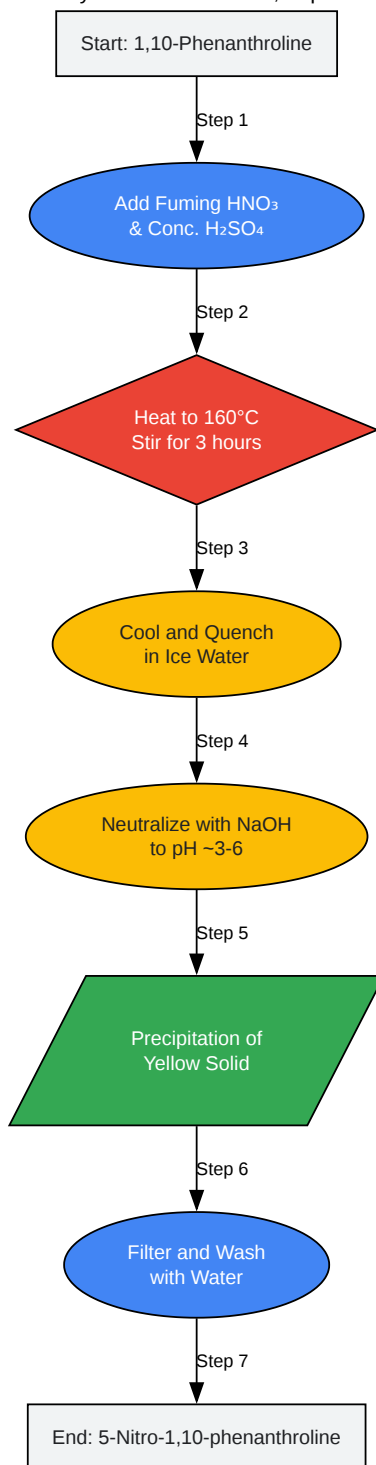
Synthesis of 5-Nitro-1,10-phenanthroline

This protocol describes the nitration of 1,10-phenanthroline.

Procedure:

- Slowly add 1,10-phenanthroline (10 g, 55.49 mmol) to fuming nitric acid (10 ml).[\[3\]](#)[\[5\]](#)
- Dissolve the resulting mixture in concentrated sulfuric acid (20 ml).[\[3\]](#)[\[5\]](#)
- Heat the reaction mixture to 160°C and stir for 3 hours.[\[3\]](#)[\[5\]](#)
- After the reaction is complete, cool the mixture and pour it into ice water.[\[3\]](#)[\[5\]](#)
- Adjust the pH to approximately 3-6 by slowly adding a saturated or 30% aqueous sodium hydroxide solution.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- A yellow solid will precipitate. Collect the solid by filtration.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Wash the collected solid with water.[\[3\]](#)[\[5\]](#)
- Dry the product under reduced pressure to yield **5-nitro-1,10-phenanthroline**.[\[3\]](#)[\[5\]](#)

Workflow for Synthesis of 5-Nitro-1,10-phenanthroline

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Synthesis Workflow Diagram

Purification Protocol: Recrystallization

To achieve high purity, **5-Nitro-1,10-phenanthroline** can be purified by recrystallization.

Method 1: Benzene/Petroleum Ether

- Dissolve the crude product in a minimal amount of hot benzene.
- Add petroleum ether until turbidity is observed.
- Allow the solution to cool slowly to form crystals.
- Collect the anhydrous crystals by filtration.[3]

Method 2: Aqueous Recrystallization

- Dissolve the crude solid in hot water.
- Allow the solution to cool, inducing crystallization.
- This method yields a product with a melting point of 202°C.[3]

General Protocol for UV-Vis Spectroscopy

This outlines a standard procedure for analyzing **5-Nitro-1,10-phenanthroline** using UV-Vis spectroscopy.

Procedure:

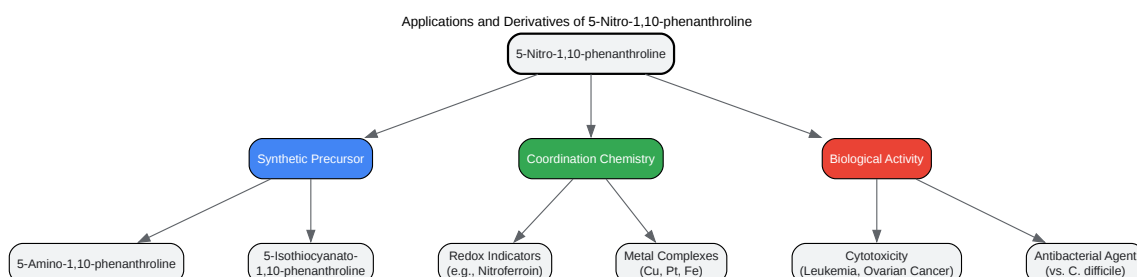
- Prepare a stock solution of **5-Nitro-1,10-phenanthroline** of known concentration in a suitable solvent (e.g., ethanol, methanol).
- Prepare a series of dilutions from the stock solution to the desired concentration range for analysis.
- Use a dual-beam UV-Vis spectrophotometer.[11]
- Fill a quartz cuvette with the pure solvent to be used as a reference or blank.

- Run a baseline correction with the blank in both the sample and reference beams.[11]
- Replace the blank in the sample path with the cuvette containing the sample solution.
- Record the absorption spectrum over the desired wavelength range (typically 200-800 nm).

Biological Activity and Applications

5-Nitro-1,10-phenanthroline is not only a subject of academic interest but also a compound with practical applications and biological relevance.

- **Synthetic Precursor:** It is a key starting material for synthesizing 5-amino-1,10-phenanthroline and 5-isothiocyanato-1,10-phenanthroline, which are used to create more complex ligands and biologically active molecules.[3][5]
- **Coordination Chemistry:** It forms stable complexes with various transition metals, such as iron, copper, and platinum.[3] Iron complexes of this ligand, known as "Nitroferroin," are widely used as redox indicators in titrations.[3][5]
- **Cytotoxicity:** Platinum chelates of **5-Nitro-1,10-phenanthroline** have been evaluated for their cytotoxicity against L1210 murine leukemia cells.[3] Copper(II) complexes have also demonstrated cytotoxic properties against human ovarian adenocarcinoma cell lines (SKOV3).[12]
- **Antibacterial Agent:** The compound has been identified as a potent bactericidal agent that inhibits the growth of *Clostridium difficile*. [6]



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Logical Relationships Diagram

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